

Herculite XR: A Comparative Meta-Analysis of Clinical Performance

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Herculite XR*

CAS No.: *117681-12-6*

Cat. No.: *B1169473*

[Get Quote](#)

Herculite XR, a microhybrid composite, has been a staple in restorative dentistry for many years. This guide provides a meta-analysis of its clinical performance, offering a comparison with other contemporary composite materials, supported by experimental data. The information is intended for researchers, scientists, and dental professionals to objectively assess its suitability for various clinical applications.

Executive Summary

Herculite XR and its variants (XRV, Ultra) have demonstrated long-term clinical service, with some studies reporting survival rates of up to 18 years.[1] The overall quality of evidence from prospective, controlled clinical trials has been rated as "low" due to limitations in trial precision and potential for selection bias.[2] In direct comparative studies, **Herculite XR**'s performance in terms of color stability, wear resistance, and marginal adaptation is comparable to other well-established composite materials.

Data Summary

The following tables summarize the quantitative data from various in-vitro and in-vivo studies, comparing the performance of **Herculite XR** with other dental composites.

Table 1: Color Stability (ΔE^*)

Material	Staining Agent	Mean ΔE^* ($\pm$ SD)	Conclusion	Reference
Herculite XRV Ultra	Black Tea	25.1 ($\pm$ 0.9)	No significant difference compared to Filtek Z250 XT. Both showed unacceptable discoloration.	[2]
Filtek Z250 XT	Black Tea	26.3 ($\pm$ 0.5)	No significant difference compared to Herculite XRV Ultra. Both showed unacceptable discoloration.	[2]

Table 2: Wear Resistance

Material	Test Method	Wear Rate/Volume Loss	Conclusion	Reference
Herculite Classic	Pin-on-disc	Ranked among the lowest wear rates	No significant difference in wear observed between Herculite Classic and Tetric N-Ceram without water exposure. Nanohybrid resins showed less abrasive wear than microhybrid resins.	
Tetric N-Ceram	Pin-on-disc	Ranked among the lowest wear rates	No significant difference in wear observed between Herculite Classic and Tetric N-Ceram without water exposure.	
Herculite XRV Ultra Flow	Leinfelder-Suzuki Device	Volume Loss: 0.080 mm ³ (Ranked higher than some conventional flowables)	Bulk-fill flowable composites showed a wider range of wear properties than conventional flowables.	

Table 3: Microhardness (Vickers Hardness Number - VHN)

Material	Light Curing Unit	Top Surface VHN ($\pm$ SD)	Bottom Surface VHN ($\pm$ SD)	Conclusion	Reference
Herculite Classic	QTH	65.8 ($\pm$ 2.1)	62.5 ($\pm$ 2.9)	Similar variations in hardness between top and bottom surfaces.	
Herculite Classic	LED	67.2 ($\pm$ 2.5)	63.9 ($\pm$ 3.1)	Similar variations in hardness between top and bottom surfaces.	
Herculite XRV Ultra	QTH	70.1 ($\pm$ 1.8)	60.9 ($\pm$ 4.2)	Greater variation in hardness between top and bottom surfaces.	
Herculite XRV Ultra	LED	72.5 ($\pm$ 2.3)	58.7 ($\pm$ 5.1)	Lowest bottom-to-top hardness ratio.	
Tetric Ceram	QTH	68.4 ($\pm$ 2.4)	65.1 ($\pm$ 3.3)	Similar variations in hardness between top and bottom surfaces.	
Tetric Ceram	LED	69.8 ($\pm$ 2.8)	66.2 ($\pm$ 3.5)	Similar variations in hardness	

between top
and bottom
surfaces.

Experimental Protocols

Color Stability Testing (Based on ISO 7491:2000)

A standardized method is used to determine the color stability of dental materials when exposed to light and water.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Specimen Preparation:

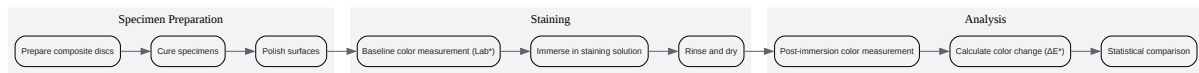
- Disc-shaped specimens of the composite materials are prepared using standardized molds.
- The specimens are cured according to the manufacturer's instructions.
- The surfaces are polished to a standardized finish.

Staining Procedure:

- Baseline color measurements of the specimens are taken using a spectrophotometer or colorimeter, recording the CIE Lab* values.
- The specimens are immersed in a staining solution (e.g., black tea, coffee, red wine) for a specified period and at a controlled temperature.
- After the immersion period, the specimens are rinsed and dried.

Color Measurement and Analysis:

- Post-immersion color measurements are taken.
- The color change (ΔE) is calculated using the formula: $\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]^{1/2}$.
- Statistical analysis is performed to compare the ΔE^* values between different materials.



[Click to download full resolution via product page](#)

Workflow for Color Stability Testing.

Wear Resistance Testing (Based on ISO/TS 14569)

Various methods are employed to simulate clinical wear, with two-body and three-body wear tests being common.

Specimen Preparation:

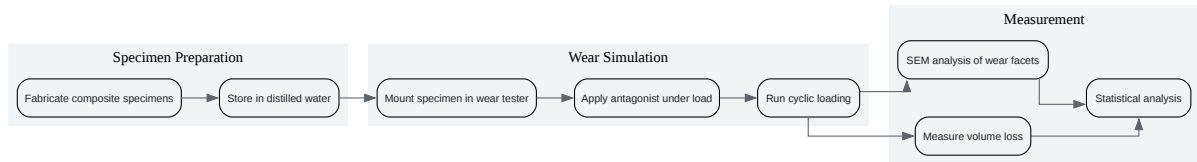
- Specimens of the composite materials are fabricated in standardized dimensions.
- The specimens are stored in distilled water to simulate oral conditions.

Wear Simulation:

- A wear testing machine (e.g., pin-on-disc, Leinfelder-Suzuki device) is used.
- An antagonist material (e.g., steatite, stainless steel) is brought into contact with the composite specimen under a specific load.
- The machine cycles for a predetermined number of times to simulate chewing.

Wear Measurement:

- The volume loss of the composite specimen is measured using a profilometer or 3D scanner.
- The surface of the worn specimen may be examined using a scanning electron microscope (SEM) to analyze the wear patterns.
- Statistical analysis is used to compare the wear resistance of different materials.



[Click to download full resolution via product page](#)

Workflow for Wear Resistance Testing.

Marginal Adaptation Evaluation

This protocol assesses the integrity of the interface between the restoration and the tooth structure.

Tooth Preparation:

- Standardized cavities (e.g., Class V) are prepared in extracted human or bovine teeth.
- The enamel and dentin margins are prepared according to a specific protocol.

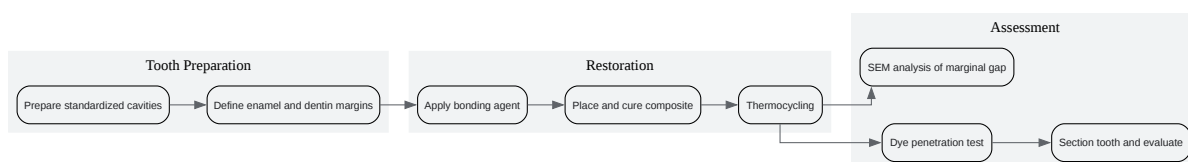
Restoration and Thermocycling:

- The cavities are restored with the composite materials following the manufacturer's instructions for bonding and placement.
- The restored teeth are subjected to thermocycling (alternating between hot and cold water baths) to simulate temperature changes in the oral cavity.

Microleakage Assessment:

- The teeth are immersed in a dye solution (e.g., methylene blue).

- The teeth are sectioned, and the extent of dye penetration at the restoration margin is evaluated under a stereomicroscope.
- The marginal gap can also be directly observed and measured using a scanning electron microscope (SEM) on replicas of the restorations.



[Click to download full resolution via product page](#)

Workflow for Marginal Adaptation Evaluation.

Conclusion

Herculite XR and its subsequent formulations remain a viable option for dental restorations. This meta-analysis indicates that its clinical performance, particularly in terms of wear resistance and color stability, is comparable to other microhybrid and nanohybrid composites. However, clinicians and researchers should consider the "low" quality of evidence from some clinical trials and the potential for discoloration with certain staining agents. The choice of restorative material should ultimately be based on the specific clinical situation, patient factors, and the dentist's professional judgment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Valiant-PhD and Lojic N amalgam alloys: four-year clinical results - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. webstore.ansi.org [webstore.ansi.org]
- 3. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 4. BS EN ISO 7491:2000 Dental materials. Determination of colour stability [en-standard.eu]
- 5. standards.iteh.ai [standards.iteh.ai]
- To cite this document: BenchChem. [Herculite XR: A Comparative Meta-Analysis of Clinical Performance]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1169473/docs#herculite-xr-a-comparative-meta-analysis-of-clinical-performance>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check